

Protocol for Growing Single Crystals of Sodium Tetraborate Decahydrate (Borax)

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Compound of Interest

Compound Name: *decahydrate*

Cat. No.: *B1171855*

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Introduction

Sodium tetraborate **decahydrate** ($\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$), commonly known as borax, is a naturally occurring mineral with a wide range of industrial and scientific applications. Its ability to form large, well-defined single crystals makes it an excellent model system for studying crystallization processes. This document provides detailed protocols for the growth of high-quality single crystals of sodium tetraborate **decahydrate** in a laboratory setting, intended for researchers, scientists, and professionals in drug development and materials science. Two primary methods are described: controlled slow cooling of a supersaturated solution and slow solvent evaporation.

Physical and Chemical Properties

A summary of the key physical and chemical properties of sodium tetraborate **decahydrate** is presented in Table 1. This data is essential for the safe handling and successful crystallization of the compound.

Table 1: Physical and Chemical Properties of Sodium Tetraborate **Decahydrate**

Property	Value
Chemical Formula	$\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$
Molecular Weight	381.37 g/mol
Appearance	White, odorless, crystalline solid.[1]
Crystal System	Monoclinic
Density	1.73 g/cm ³ [2]
Melting Point	Decomposes at 75°C[2]
Solubility in Water	See Table 2
pH of 1% Aqueous Solution	9.24[2]
Hardness (Mohs scale)	2[3]

Solubility Data

The solubility of sodium tetraborate **decahydrate** in water is highly dependent on temperature. Accurate solubility data is critical for preparing a supersaturated solution, which is the starting point for crystal growth.

Table 2: Solubility of Sodium Tetraborate **Decahydrate** in Water

Temperature (°C)	Solubility (g / 100 g H ₂ O)
0	1.3
10	2.5
20	4.7
30	8.8
40	15.5
50	24.5
60	38.3
70	56.5
80	81.0
90	115.0
100	160.0

Note: Data compiled from various scientific sources.

Experimental Protocols

Two effective methods for growing single crystals of sodium tetraborate **decahydrate** are detailed below. For optimal results, high-purity reagents and deionized water should be used.

Method 1: Controlled Slow Cooling

This method relies on the principle that the solubility of sodium tetraborate **decahydrate** decreases as the temperature of the solution is lowered, leading to the formation of crystals from a supersaturated solution. Slower cooling rates generally result in larger and more well-formed crystals.

- Sodium Tetraborate **Decahydrate** (reagent grade)
- Deionized Water

- Beaker or Erlenmeyer flask (e.g., 500 mL)
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Thermometer or temperature probe
- Watch glass or aluminum foil to cover the beaker
- Crystallization dish or beaker
- Nylon thread or fishing line
- Small, well-formed seed crystal of sodium tetraborate **decahydrate** (optional)
- Programmable water bath or insulated container (e.g., Dewar flask)
- Prepare a Saturated Solution: Based on the solubility data in Table 2, calculate the amount of sodium tetraborate **decahydrate** required to create a saturated solution at an elevated temperature (e.g., 60-70°C). For example, to prepare a saturated solution at 60°C, dissolve approximately 38.3 g of sodium tetraborate **decahydrate** in 100 g of deionized water.
- Dissolution: Add the calculated amount of deionized water to a beaker with a magnetic stir bar. Gently heat the water on a hot plate while stirring. Gradually add the sodium tetraborate **decahydrate** powder to the water. Continue heating and stirring until all the solid has dissolved. To ensure saturation, a small amount of excess solid can be added.
- Solution Clarification: Once the solid is dissolved, stop stirring and allow any undissolved particles to settle. Carefully decant or filter the hot, clear, supersaturated solution into a clean crystallization dish or beaker. This step is crucial to avoid unwanted nucleation sites.
- Seeding (Optional but Recommended): Tie a small, high-quality seed crystal to a nylon thread. Suspend the seed crystal in the center of the supersaturated solution, ensuring it does not touch the sides or bottom of the container. The thread can be attached to a rod or pencil placed across the top of the container.

- **Controlled Cooling:** Place the crystallization vessel in a programmable water bath set to cool down at a slow, controlled rate (e.g., 1-5°C per hour). Alternatively, for a less controlled but still effective method, place the container in an insulated box or a Dewar flask to slow down the cooling process. Slower cooling rates generally produce larger and higher quality crystals.[4]
- **Crystal Growth:** Allow the solution to cool undisturbed for 24-72 hours. Crystals will grow on the seed crystal and potentially on the bottom of the container.
- **Harvesting and Drying:** Once the crystals have reached the desired size, carefully remove them from the solution. Gently pat them dry with a lint-free cloth or allow them to air dry in a desiccator to prevent efflorescence (loss of water of crystallization).[5]

Method 2: Slow Solvent Evaporation

This isothermal method involves slowly evaporating the solvent (water) from a saturated solution at a constant temperature. This gradually increases the concentration of the solute, leading to crystallization. This method is particularly useful for growing high-quality, defect-free single crystals.[6]

- Sodium Tetraborate **Decahydrate** (reagent grade)
- Deionized Water
- Beaker or Erlenmeyer flask
- Hot plate with magnetic stirring capability
- Magnetic stir bar
- Crystallization dish with a wide mouth
- Filter paper or a petri dish with small holes to cover the crystallization dish
- Constant temperature environment (e.g., a temperature-controlled oven or a quiet, draft-free area with stable room temperature)
- Seed crystal (optional)

- **Prepare a Saturated Solution:** Prepare a saturated solution of sodium tetraborate **decahydrate** at a temperature slightly above room temperature (e.g., 30-40°C) following steps 1-3 in the controlled slow cooling protocol. It is important that the solution is saturated but does not contain excess undissolved solid.
- **Set up for Evaporation:** Pour the clear, saturated solution into a wide-mouthed crystallization dish. A wider surface area will facilitate controlled evaporation.
- **Seeding (Optional):** If using a seed crystal, carefully place it at the bottom of the dish or suspend it in the solution as described previously.
- **Control Evaporation:** Cover the crystallization dish with a piece of filter paper or a petri dish with a few small holes punched in it. This will prevent dust from contaminating the solution while allowing the solvent to evaporate slowly and at a controlled rate.
- **Incubation:** Place the setup in a location with a stable temperature and minimal air currents. A constant temperature oven set to a slightly elevated temperature (e.g., 30°C) can provide excellent control.
- **Monitoring and Growth:** Monitor the crystal growth over several days to weeks. The rate of growth will depend on the evaporation rate, which is influenced by temperature, humidity, and the degree to which the container is covered.
- **Harvesting and Drying:** Once the crystals have reached the desired size, harvest and dry them as described in the controlled slow cooling protocol.

Data Presentation

The rate of cooling has a significant impact on the resulting crystal size. Slower cooling allows for more orderly deposition of molecules onto the crystal lattice, resulting in larger and more perfect crystals.

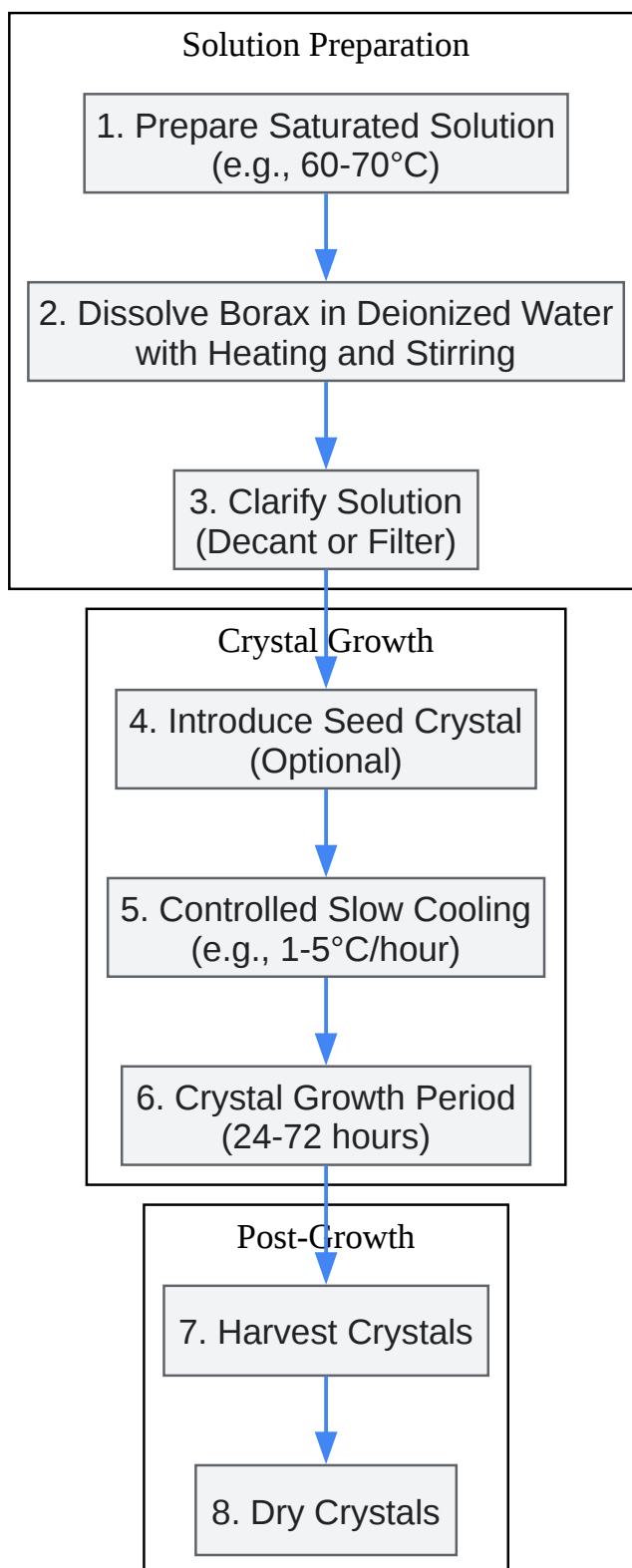
Table 3: Effect of Cooling Rate on Crystal Size

Cooling Rate (°C/hour)	Average Crystal Size	Crystal Quality
Fast (>10)	Small, numerous crystals	Often opaque, intergrown
Moderate (4-9)	Medium-sized crystals	Good, with some inclusions
Slow (< 2)	Large, single crystals	High optical clarity

Note: This table provides a qualitative summary based on established crystallization principles. A study on the crystallization of borax **decahydrate** found that increasing the cooling rate leads to a decrease in the mean crystal size and an increase in agglomeration.[\[4\]](#)

Visualizations

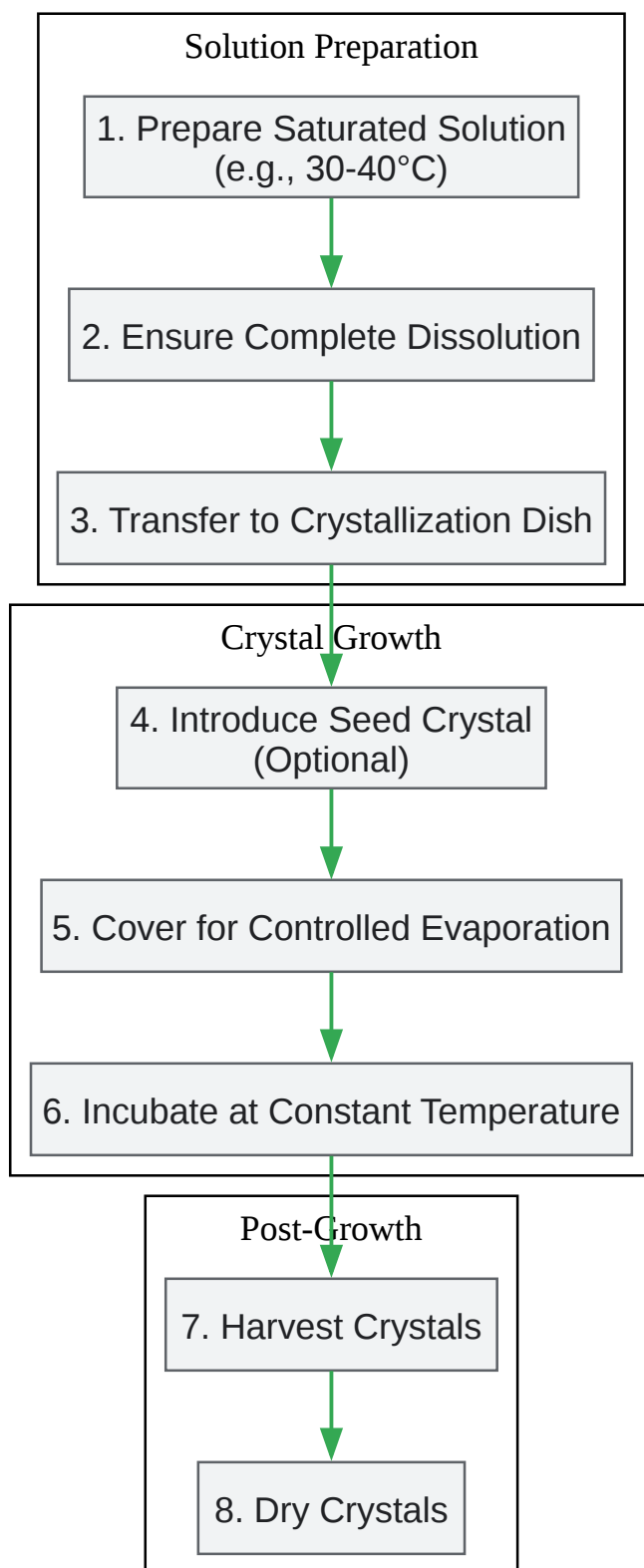
Experimental Workflow: Controlled Slow Cooling



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Caption: Workflow for growing sodium tetraborate **decahydrate** crystals via controlled slow cooling.

Experimental Workflow: Slow Solvent Evaporation



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Caption: Workflow for growing sodium tetraborate **decahydrate** crystals via slow solvent evaporation.

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